

Technical Deep Dive: Structure-Activity Relationship (SAR) of N-(4-ethoxybenzyl) Pyrazoles

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Compound of Interest

Compound Name: *N*-(4-ethoxybenzyl)-1,4-dimethyl-1*H*-pyrazol-5-amine

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Content Type: Technical Whitepaper Subject: Medicinal Chemistry & Pharmacology of SGLT2 Inhibitors Focus: Remogliflozin Class & Analogs

Executive Summary

The N-(4-ethoxybenzyl) pyrazole scaffold represents a pivotal evolution in the design of Sodium-Glucose Co-transporter 2 (SGLT2) inhibitors. Unlike the C-aryl glycosides (e.g., Dapagliflozin) that dominate the market, this class—exemplified by Remogliflozin etabonate—utilizes a pyrazole-O-glycoside architecture. This structural distinction confers unique pharmacokinetic profiles, including a shorter half-life utilized for postprandial glucose control, while maintaining high selectivity for SGLT2 over SGLT1.

This guide dissects the structure-activity relationship (SAR) of this chemical series, detailing how the N-linked lipophilic tail and the pyrazole core interact with the proximal tubule transport machinery to induce glucosuria.

The Pharmacophore: Deconstructing the Scaffold

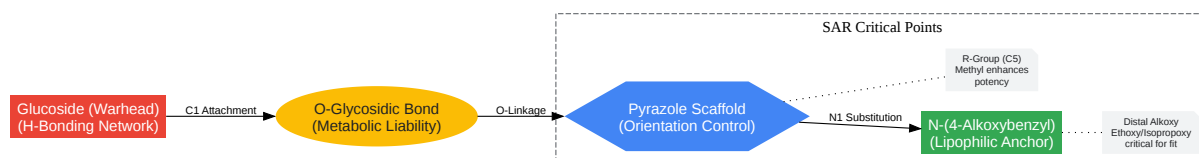
To understand the SAR, we must first decompose the molecule into its functional domains. The N-(4-ethoxybenzyl) pyrazole operates via a "Head-Linker-Tail" model, binding to the SGLT2 vestibule.

Structural Domains

- The Warhead (Hydrophilic): A -D-glucopyranoside moiety that mimics glucose, occupying the sugar-binding site of SGLT2.
- The Core (Scaffold): A substituted pyrazole ring.[1] Unlike the phenyl rings in phlorizin derivatives, the pyrazole acts as a bioisostere that dictates the orientation of the sugar relative to the tail.
- The Tail (Lipophilic): The N-(4-ethoxybenzyl) or N-(4-isopropoxybenzyl) group. This moiety penetrates the hydrophobic aglycone binding pocket (S1 subsite), providing the necessary binding energy and selectivity.

Visualization: Pharmacophore Map

The following diagram illustrates the critical interaction points and the SAR logic for each domain.



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Figure 1: Pharmacophore decomposition of the pyrazole-O-glucoside class. The N1-benzyl tail is the primary driver of lipophilic efficiency.

Detailed SAR Analysis

The Distal Lipophilic Tail (N-Benzyl Moiety)

The N-(4-ethoxybenzyl) group is the defining feature for potency in this series.

- Chain Length Sensitivity: The SGLT2 aglycone pocket is hydrophobic but spatially constrained.
 - Methoxy (-OMe): Too short; results in reduced binding affinity due to incomplete pocket occupancy.
 - Ethoxy (-OEt) / Isopropoxy (-OiPr): Optimal. The 4-isopropoxy group (found in Remogliflozin) provides the ideal balance of steric bulk and lipophilicity (LipE).
 - Propoxy/Butoxy: Longer chains often lead to steric clashes or reduced selectivity against SGLT1.
- Positioning: The para (4-position) substitution on the benzyl ring is non-negotiable. Meta or ortho substitutions disrupt the linear alignment required for the molecule to span the channel between the glucose binding site and the hydrophobic vestibule.

The Pyrazole Core & Regiochemistry

The pyrazole ring is not merely a linker; its substitution pattern determines the 3D projection of the molecule.

- N1-Substitution: The benzyl group must be attached to N1. Shifting this to N2 drastically reduces potency.
- C5-Alkyl Group: A methyl group at the C5 position of the pyrazole (adjacent to the N1-benzyl) is crucial. It induces a specific torsion angle between the pyrazole and the benzyl ring, locking the conformation into a bioactive state.
- N2-Isopropyl: In Remogliflozin, the N2 position is substituted with an isopropyl group. This steric bulk prevents metabolic N-oxidation and further refines the fit within the enzyme active site.

The Glycosidic Linkage

Unlike Dapagliflozin (C-glucoside), this class utilizes an O-glycosidic bond.

- Advantages: Synthetic accessibility and favorable physicochemical properties (solubility).
- Disadvantages: Susceptibility to hydrolysis by intestinal -glucosidases.
- Solution: This liability is managed by administering the drug as a prodrug (etabonate ester) or relying on rapid absorption to reach the renal target before degradation.

Table 1: Comparative SAR Trends (Representative Data)

Structural Modification	Effect on SGLT2 Potency (IC50)	Effect on Selectivity (SGLT2/SGLT1)
Reference (Remogliflozin)	High (~10-50 nM)	High (>200x)
4-Methoxybenzyl tail	Decreased (Weak hydrophobic interaction)	Moderate
4-Ethoxybenzyl tail	High (Comparable to Reference)	High
N-Benzyl shift to N2	Loss of Activity	N/A
Removal of C5-Methyl	Decreased (Conformational collapse)	Reduced
Linker extension (Ethyl)	Decreased (Steric clash)	Reduced

Chemical Synthesis Protocol

The synthesis of N-(4-ethoxybenzyl) pyrazoles generally follows a convergent route, constructing the pyrazolone core before glycosylation.

Key Reaction Pathway (Remogliflozin Route)

- Knoevenagel Condensation: 4-Isopropoxybenzaldehyde reacts with methyl acetoacetate.^[2]

- Hydrogenation: Reduction of the benzylidene intermediate.
- Cyclization: Reaction with isopropylhydrazine to form the pyrazolone ring.
- Glycosylation: Coupling with an activated glucose donor.

Step-by-Step Protocol (Validated Workflow)

Note: All steps require standard PPE and fume hood operation.

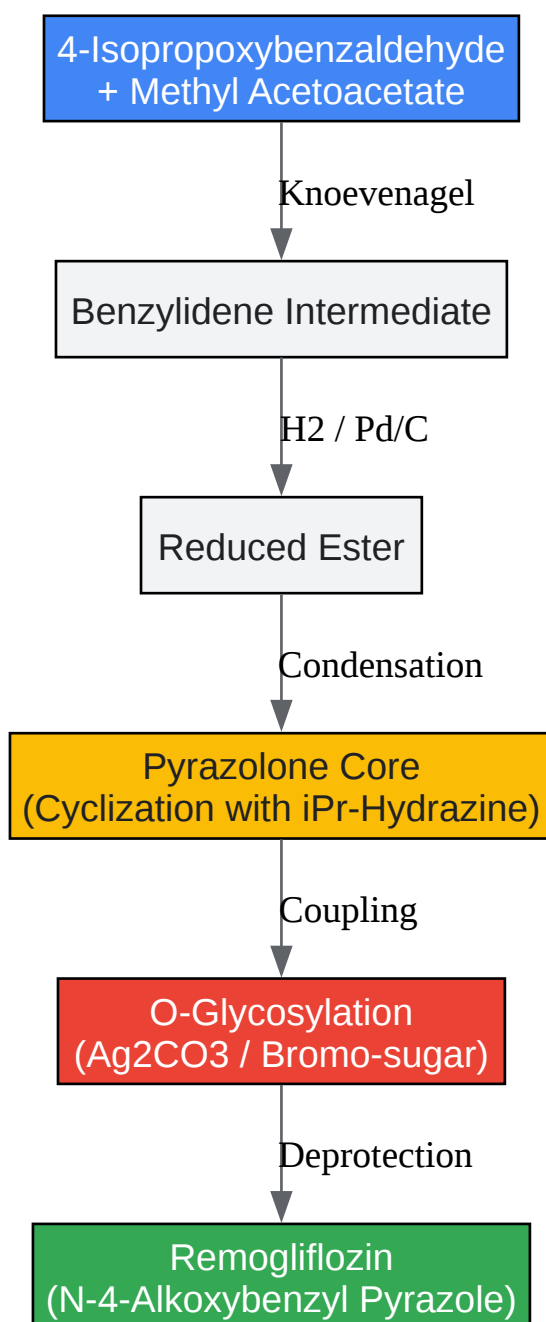
Step 1: Preparation of the Pyrazolone Core

- Reagents: 4-Isopropoxybenzaldehyde, Methyl acetoacetate, Piperidine (cat.), Ethanol.
- Procedure: Reflux aldehyde and acetoacetate in ethanol with catalytic piperidine for 4 hours.
- Reduction: Dissolve the resulting solid in methanol. Add 10% Pd/C catalyst and stir under atmosphere (balloon pressure) for 12 hours. Filter through Celite.
- Cyclization: To the filtrate, add isopropylhydrazine hydrochloride and triethylamine. Reflux for 6 hours.
- Isolation: Concentrate in vacuo. Purify via silica gel chromatography (Hexane/EtOAc) to yield 1-isopropyl-4-(4-isopropoxybenzyl)-5-methyl-1H-pyrazol-3-ol.

Step 2: O-Glycosylation (The Critical Step)

- Reagents: Pyrazolone intermediate, 2,3,4,6-tetra-O-acetyl-
-D-glucopyranosyl bromide, Silver Carbonate (
) , Quinoline.
- Procedure: Dissolve the pyrazolone in dry THF. Add
(1.5 eq) and Quinoline (5 eq).
- Addition: Add the bromosugar (1.2 eq) dropwise at

- . Warm to room temperature and stir for 12 hours (exclusion of light recommended).
- Workup: Filter solids. Wash filtrate with 1N HCl and brine. Dry over .
- Deprotection: Treat the acetylated product with LiOH in THF/Water to remove sugar protecting groups.



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Figure 2: Convergent synthetic pathway for Remogliflozin-class inhibitors.

Biological Evaluation: Self-Validating Protocols

To confirm the SAR, the following assay provides robust, reproducible data regarding SGLT2 inhibition.

In Vitro SGLT2 Inhibition Assay (AMG Uptake)

This protocol measures the inhibition of methyl-

-D-[U-14C]glucopyranoside (14C-AMG) uptake in CHO cells overexpressing human SGLT2.

Protocol:

- Cell Preparation: Seed CHO-hSGLT2 cells in 96-well plates (

 cells/well). Incubate for 24 hours.
- Buffer Prep: Prepare Sodium Buffer (140 mM NaCl, 2 mM KCl, 1 mM CaCl₂, 1 mM MgCl₂, 10 mM HEPES, 5 mM Tris, pH 7.4) and Choline Buffer (replace NaCl with Choline Cl for negative control).
- Treatment: Wash cells with Sodium Buffer. Add test compounds (dissolved in DMSO, final concentration 0.1% DMSO) at varying concentrations (e.g., 1 nM to 10

 M).
- Uptake Initiation: Add

 M [14C]-AMG to each well. Incubate for 1 hour at

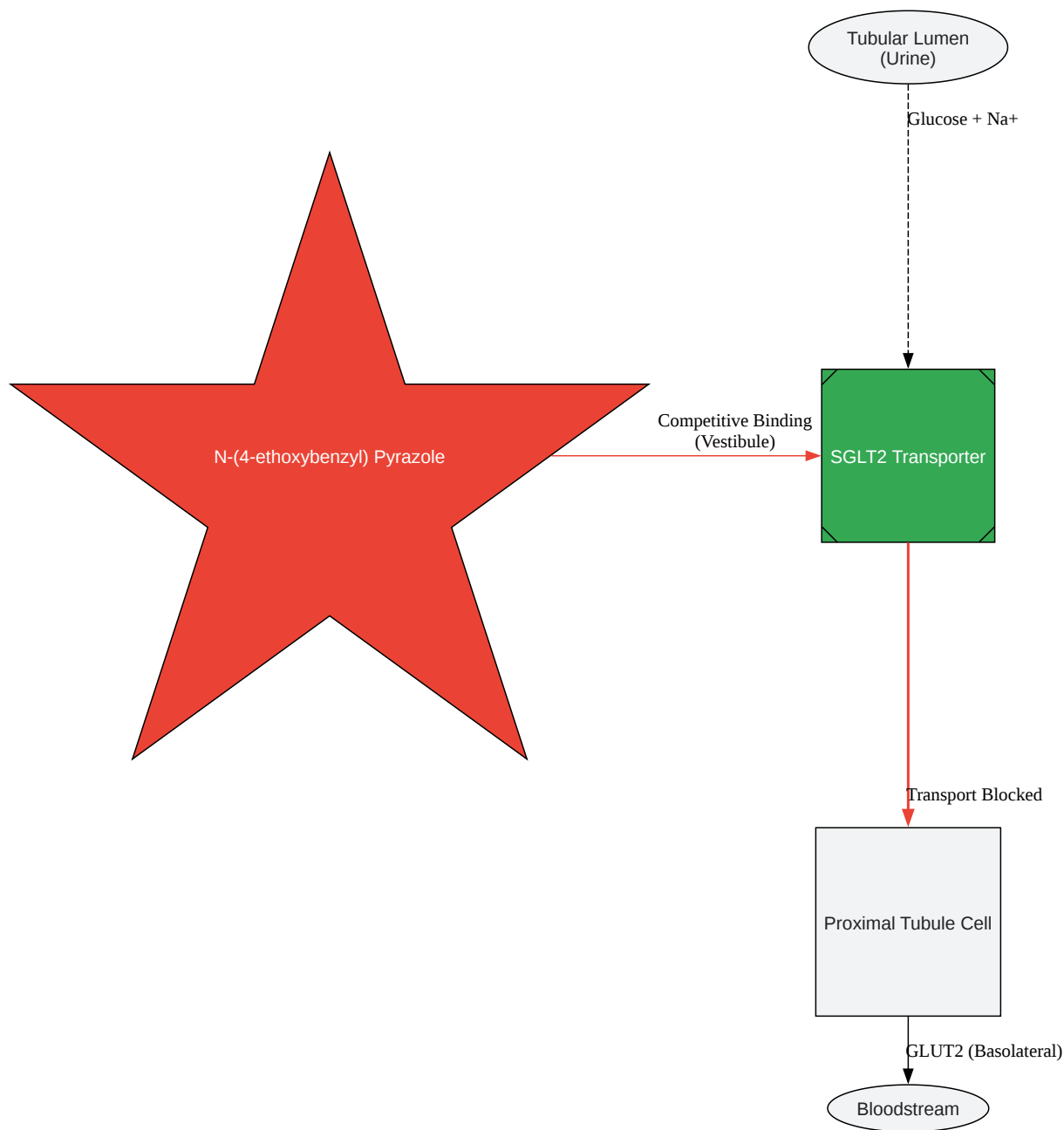
 .
- Termination: Aspirate buffer and wash cells

 with ice-cold Choline Buffer (stops transport).

- Lysis & Counting: Lyse cells with 0.1N NaOH. Add scintillation fluid and count radioactivity (CPM) using a MicroBeta counter.
- Calculation:

Mechanism of Action Visualization

The diagram below details the physiological blockade in the proximal tubule.



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Figure 3: Mechanism of Action.[2][3][4][5][6][7] The inhibitor occupies the extracellular vestibule of SGLT2, preventing glucose recognition and translocation.

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